

# Summary of Available Hazard and Handling Information

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Diethyl DL-aspartate

CAS No.: 43101-48-0

Cat. No.: S752187

[Get Quote](#)

The table below consolidates the key safety and handling data found in the search results.

Aspect	Available Information
Chemical Name	L-Aspartic acid diethyl ester hydrochloride [1]
CAS Number	16115-68-7 [1] [2]
Recommended Storage	Keep cold at 2°C to 8°C [1]
Physical Form	Solid [1]
Hazard Identification	Information missing (See guide below)
Safe Handling Procedures	Information missing (See guide below)
First-Aid Measures	Information missing (See guide below)
Stability and Reactivity	Information missing (See guide below)

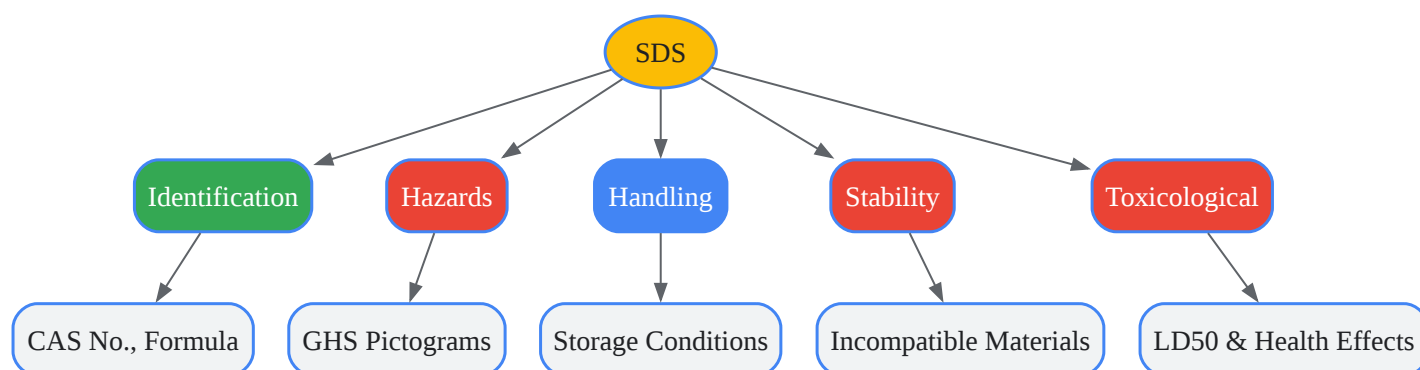
## How to Access Complete Safety Data

The most reliable information is found in official Safety Data Sheets (SDS). While the search results do not provide the full text of an SDS, they point you to where these documents can be obtained.

- **Supplier SDS Sources:** The search results indicate that SDS documents for this compound are available from major chemical suppliers, including **Alfa-Aesar, TCI, and Oakwood** [2]. You should visit these suppliers' websites directly and search for the CAS Number (**16115-68-7**) or the chemical name to download the most current SDS.
- **Consult Your Organization:** For comprehensive safety protocols, consult the safety officers or chemical hygiene plan within your own research institution. They can provide guidance tailored to your specific laboratory environment.

## A Guide to Interpreting a Safety Data Sheet (SDS)

When you obtain the SDS, focus on these key sections for hazard and handling information. The diagram below outlines the logical relationships between these critical sections.



Click to download full resolution via product page

***Need Custom Synthesis?***

*Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).*

## References

1. L- Aspartic hydrochloride, 98... | Fisher Scientific acid diethyl ester [fishersci.ca]
2. SDS of L- Aspartic hydrochloride... - chemBlink acid diethyl ester [chemblink.com]

To cite this document: Smolecule. [Summary of Available Hazard and Handling Information].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b752187#aspartic-acid-diethyl-ester-hazards-and-handling>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)